

Essential Safety and Handling Guidelines for [4-(Carbamothioylamino)phenyl]thiourea

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Compound of Interest

Compound Name: [4-(Carbamothioylamino)phenyl]thiourea

Cat. No.: B073729

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Important Disclaimer: Specific safety and toxicological data for [4-(Carbamothioylamino)phenyl]thiourea (CAS 1519-70-6), also known as N,N''-1,4-Phenylenebis(thiourea), is limited. The following guidelines are based on the well-documented safety profile of the structurally related compound, Phenylthiourea (PTU), and should be considered as conservative, precautionary measures. The presence of two thiourea functional groups may increase the potential hazards. A comprehensive, substance-specific risk assessment should be conducted before handling.

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling [4-(Carbamothioylamino)phenyl]thiourea. Adherence to these guidelines is crucial for ensuring laboratory safety.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, ingestion, and skin or eye contact.

PPE Category	Recommended Equipment
Eye and Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (nitrile gloves are recommended, with double-gloving advised) and clothing to prevent skin exposure. [2] A lab coat, long pants, and closed-toe shoes are required.[2]
Respiratory Protection	All work with this compound should be conducted in a certified chemical fume hood to prevent inhalation.[2][3] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH/MSHA approved respirator with a particulate filter should be used.[1]

Health Hazard Summary

Based on data for Phenylthiourea, **[4-(Carbamothioylamino)phenyl]thiourea** is presumed to be highly toxic.

Hazard Class	Description
Acute Toxicity	Fatal if swallowed.[1][4] May cause irritation to the skin, eyes, and respiratory tract.[3][5]
Sensitization	May cause an allergic skin reaction.[1][4]
Routes of Exposure	Inhalation, ingestion, skin, and eye contact.[2]
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes.[1] Skin: Wash off immediately with plenty of soap and water.[1] Ingestion: Immediately call a poison center or doctor.[1] Inhalation: Move to fresh air.[1]

Handling and Storage Protocols

Proper handling and storage are critical to minimize risk.

Aspect	Guideline
Handling	Use only under a chemical fume hood.[6] Avoid creating dust.[5][6] Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling.[3]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated area.[3][5] Store locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][6]
Spill Response	Evacuate the area. Wear appropriate PPE. For powdered material, sweep up carefully to avoid generating dust and place in a sealed container for disposal.[3][5] Ventilate and wash the spill area after cleanup is complete.[3] Do not allow the material to enter drains.[7]

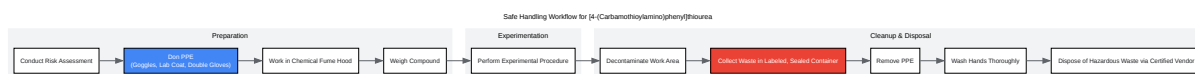
Disposal Plan

Dispose of **[4-(Carbamothioylamino)phenyl]thiourea** and any contaminated materials as hazardous waste.

Waste Type	Disposal Procedure
Chemical Waste	Dispose of contents and container to an approved waste disposal plant.[1] Chemical residues are considered special waste and must be disposed of in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service.
Contaminated Materials	Any materials that come into contact with the chemical, including gloves, paper towels, and labware, should be collected in a sealed, labeled container and disposed of as hazardous waste.[7] Do not mix with other waste.[8]

Experimental Workflow Diagram

The following diagram outlines the standard operational workflow for handling **[4-(Carbamothioylamino)phenyl]thiourea**, from preparation to disposal, emphasizing safety at each step.



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Caption: A logical workflow for the safe handling of **[4-(Carbamothioylamino)phenyl]thiourea**.

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